

(5-Bromopentyl)benzene: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: (5-Bromopentyl)benzene

Cat. No.: B077549

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(5-Bromopentyl)benzene, also known as 1-bromo-5-phenylpentane, is a bifunctional organic compound featuring a benzene ring and a terminal bromine atom connected by a five-carbon alkyl chain. This unique structure makes it a versatile intermediate in a wide range of chemical syntheses, particularly in the fields of medicinal chemistry and materials science. This guide provides an in-depth analysis of its chemical properties, reactivity, and key applications, offering valuable insights for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

(5-Bromopentyl)benzene is a clear, colorless to light yellow liquid at room temperature.^[1] Its fundamental properties are summarized in the table below, providing a quick reference for experimental design and safety considerations.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ Br	[1][2][3]
Molecular Weight	227.14 g/mol	[1][2][3]
Boiling Point	148 °C at 18 mmHg	[1][4]
Density	1.23 g/mL at 20 °C	[1][2]
Refractive Index (n _{20/D})	1.5320 - 1.5340	[2]
CAS Number	14469-83-1	[2]

Reactivity and Mechanistic Considerations

The reactivity of **(5-bromopentyl)benzene** is primarily dictated by two key structural features: the terminal bromine atom and the aromatic benzene ring.

The Role of the Bromopentyl Group

The bromine atom, being a good leaving group, makes the terminal carbon of the pentyl chain susceptible to nucleophilic substitution reactions. This allows for the introduction of various functional groups, making it a valuable building block for more complex molecules.^[1] Common nucleophiles that can displace the bromide ion include hydroxides, alkoxides, cyanides, and amines.

The pentyl chain also allows for flexibility in molecular design, acting as a spacer between the reactive bromine site and the phenyl group.

The Influence of the Benzene Ring

The benzene ring provides stability to the molecule and can participate in electrophilic aromatic substitution reactions.^{[1][5]} However, the alkyl chain is an activating group, directing incoming electrophiles to the ortho and para positions. It's important to consider the reaction conditions to control the desired substitution pattern.^[6]

Key Synthetic Applications and Protocols

The dual reactivity of **(5-bromopentyl)benzene** makes it a valuable precursor in several important synthetic transformations.

Grignard Reagent Formation and Subsequent Reactions

One of the most significant applications of **(5-bromopentyl)benzene** is in the formation of the corresponding Grignard reagent, 5-phenylpentylmagnesium bromide. This is achieved by reacting **(5-bromopentyl)benzene** with magnesium metal in an anhydrous ether solvent.^{[7][8]}

Experimental Protocol: Synthesis of 5-Phenylpentylmagnesium Bromide

- Preparation: All glassware must be thoroughly dried in an oven to remove any traces of water, which would quench the Grignard reagent.^{[7][9]} The reaction should be conducted

under an inert atmosphere (e.g., nitrogen or argon).

- Initiation: Magnesium turnings are placed in a round-bottom flask with a small amount of anhydrous diethyl ether. A crystal of iodine can be added to activate the magnesium surface.
[\[7\]](#)
- Addition: A solution of **(5-bromopentyl)benzene** in anhydrous diethyl ether is added dropwise to the magnesium suspension. The reaction is exothermic and may require cooling to maintain a gentle reflux.[\[9\]](#)
- Completion: The reaction is typically complete when most of the magnesium has been consumed, and the solution turns a cloudy grayish color.

The resulting Grignard reagent is a powerful nucleophile and a strong base, readily reacting with a variety of electrophiles such as aldehydes, ketones, esters, and carbon dioxide to form new carbon-carbon bonds.[\[8\]](#)[\[10\]](#)

Caption: Formation of a Grignard reagent and subsequent reaction.

Nucleophilic Substitution Reactions

As previously mentioned, the bromine atom is readily displaced by nucleophiles. A classic example is the Williamson ether synthesis, where **(5-bromopentyl)benzene** reacts with an alkoxide to form an ether.

Experimental Protocol: Williamson Ether Synthesis

- Alkoxide Formation: A solution of an alcohol in a suitable solvent (e.g., THF) is treated with a strong base like sodium hydride to generate the corresponding alkoxide.
- Substitution: **(5-Bromopentyl)benzene** is added to the alkoxide solution. The reaction mixture is typically heated to facilitate the substitution reaction.
- Workup: After the reaction is complete, the mixture is quenched with water and the product is extracted with an organic solvent. The organic layer is then washed, dried, and concentrated to yield the desired ether.

Caption: Williamson ether synthesis workflow.

Friedel-Crafts Alkylation

(5-Bromopentyl)benzene can also act as an alkylating agent in Friedel-Crafts reactions. In the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3), the phenylpentyl group can be attached to another aromatic ring.[1]

Safety and Handling

(5-Bromopentyl)benzene is harmful if swallowed and may cause skin and eye irritation.[3] It is essential to handle this chemical in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[11][12] Store the compound in a cool, dry place away from incompatible materials. For detailed safety information, always consult the Safety Data Sheet (SDS).

Conclusion

(5-Bromopentyl)benzene is a highly valuable and versatile building block in organic synthesis. Its dual reactivity, stemming from the labile bromine atom and the stable aromatic ring, allows for a wide array of chemical transformations. A thorough understanding of its properties and reactivity is crucial for its effective utilization in the development of novel pharmaceuticals and advanced materials.

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